

ALG-097558 Solution Preparation for In Vitro Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: ALG-097558

Cat. No.: B15568079

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Introduction

ALG-097558 is a potent, broad-spectrum, orally bioavailable pan-coronavirus inhibitor that targets the viral 3-chymotrypsin-like protease (3CLpro), an enzyme essential for viral replication.^{[1][2][3][4]} Developed by Aligos Therapeutics in collaboration with KU Leuven, this ritonavir-free protease inhibitor has demonstrated significant antiviral activity against a range of coronaviruses, including multiple variants of SARS-CoV-2.^{[2][5]} In cell-based assays, **ALG-097558** has shown superior potency compared to other 3CLpro inhibitors like nirmatrelvir.^{[2][5]} This document provides detailed application notes and protocols for the preparation of **ALG-097558** solutions for use in in vitro studies, ensuring accurate and reproducible experimental outcomes.

Quantitative Data Summary

The following tables summarize the quantitative data for **ALG-097558**'s in vitro activity based on published preclinical data.

Table 1: Biochemical Potency of **ALG-097558** Against Viral Proteases

Target Protease	IC50 (nM)	Ki (nM)
SARS-CoV-2 3CLpro (Wuhan)	0.22 - 0.27	0.074

Data compiled from preclinical studies.[\[1\]](#)[\[6\]](#)

Table 2: Antiviral Activity of **ALG-097558** in Cell-Based Assays

Virus	Variant/Isolate	Cell Line	EC50 (μM)
SARS-CoV-2	Wuhan	VeroE6	0.010
SARS-CoV-2	Alpha (B.1.1.7)	A549-ACE2-TMPRSS2	0.012
SARS-CoV-2	Delta (B.1.617.2)	Not Specified	Not Specified
SARS-CoV-2	Omicron (BA.2)	VeroE6-eGFP/Vero76	0.007
SARS-CoV-2	Omicron (BA.5)	VeroE6-eGFP/Vero76	0.013
SARS-CoV-1	Vietnam 1	VeroE6-eGFP/Vero76	0.022
MERS-CoV	EMC 1	VeroE6-eGFP/Vero76	0.005
Human β-CoV	OC43	HeLa	0.008
Human α-CoV	229E	Huh-7	0.017

EC50 values for SARS-CoV-2 variants and other coronaviruses were determined in various cell lines as indicated.[\[6\]](#)[\[7\]](#) No cytotoxicity was observed for **ALG-097558** at concentrations up to 100 μM.[\[7\]](#)

Experimental Protocols

Materials

- **ALG-097558** powder
- Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer
- Calibrated pipettes
- Appropriate cell culture medium (e.g., DMEM, MEM)
- Complete growth medium (cell culture medium supplemented with fetal bovine serum and antibiotics)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparation of **ALG-097558** Stock Solution (10 mM)

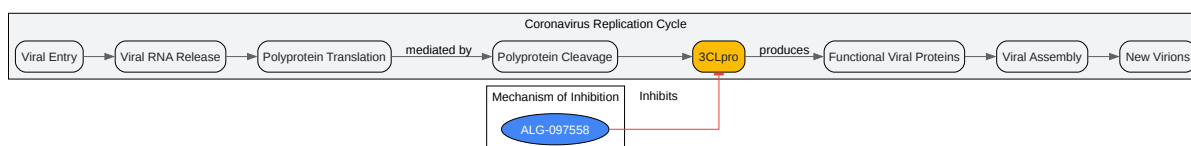
- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing the Compound:** Carefully weigh the required amount of **ALG-097558** powder. For a 10 mM stock solution, the amount will depend on the molecular weight of the specific salt form of the compound.
- **Dissolution in DMSO:** Add the appropriate volume of cell culture grade DMSO to the weighed **ALG-097558** powder to achieve a final concentration of 10 mM.
- **Vortexing:** Vortex the solution thoroughly for several minutes until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, nuclease-free microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.

Protocol for Preparation of Working Solutions

- Thawing: Thaw a single aliquot of the 10 mM **ALG-097558** stock solution at room temperature.
- Serial Dilutions: Prepare a series of intermediate dilutions from the 10 mM stock solution using complete growth medium. For example, to prepare a 100 μ M working solution, dilute the 10 mM stock 1:100 in the medium.
- Final Concentration: Further dilute the intermediate working solutions to the desired final concentrations for your in vitro assay. Ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as used for the highest concentration of **ALG-097558**.

Visualizations

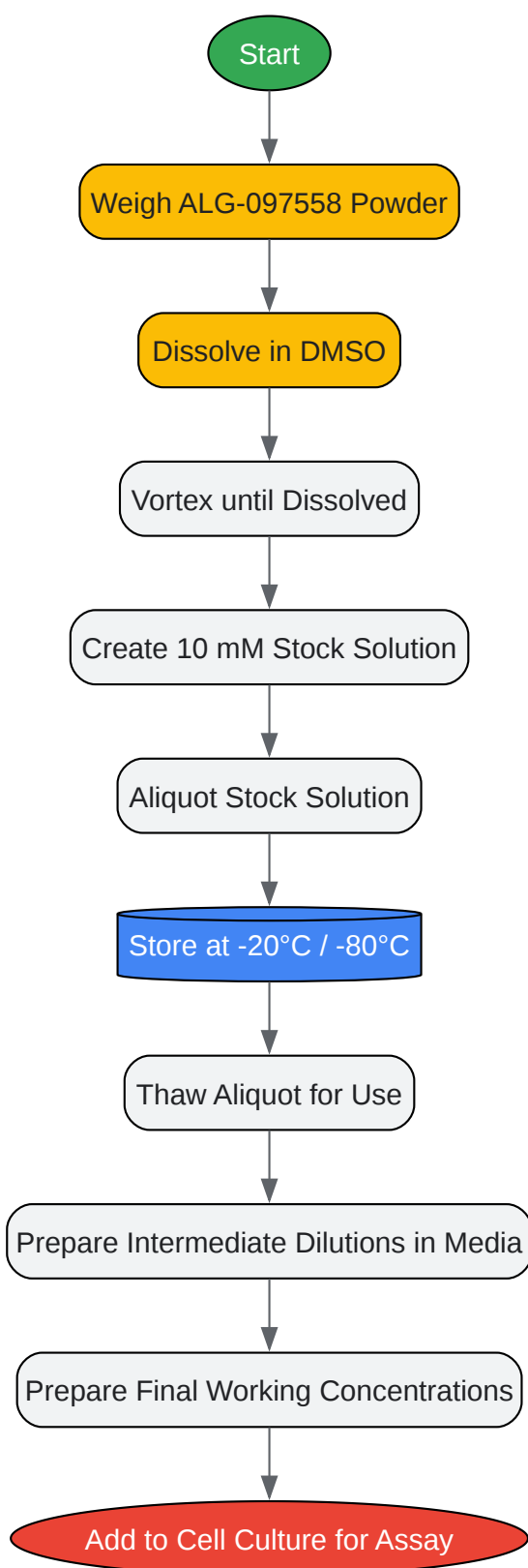
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action of **ALG-097558**.

Experimental Workflow for Solution Preparation



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Caption: Workflow for **ALG-097558** solution preparation.

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